

Narcissin Isorhamnetin-3-O-rutinoside

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Compound Focus: Narcissin

CAS No.: 604-80-8

Cat. No.: S536699

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Chemical Identity and Properties

Narcissin is a specific flavonol glycoside, a common form in which many flavonoids exist in plants [1].

Property	Description
IUPAC Name	5,7-dihydroxy-2-(4-hydroxy-3-methoxyphenyl)-4-oxo-4H-chromen-3-yl 6-O-(6-deoxy- α -L-mannopyranosyl)- β -D-glucopyranoside [2]
Common Names	Isorhamnetin-3-O-rutinoside; Isorhamnetin-3-rutinoside; Narcissin; Narcissoside [2] [3]
Molecular Formula	$C_{28}H_{32}O_{16}$ [2] [3]
Molecular Weight	624.56 g/mol [3]
Structure	Composed of the aglycone (core) isorhamnetin (a 3'-O-methylated flavonol) and a disaccharide sugar moiety, rutinose (comprising rhamnose and glucose), attached at the 3-OH position [4] [1] [2].
Purity (Analytical Standard)	$\geq 99\%$ (HPLC) [3]

Natural Sources and Quantitative Data

Narcissin is widely distributed in various plants and is often a major flavonoid component. The table below summarizes its presence in different plant sources [1].

Source	Plant Part	Quantitative Data (where available)
<i>Opuntia ficus-indica</i> (Prickly Pear)	Cladodes, Pulp, Peel	Cladodes: 703.33 ± 28.45 mg/100 g Dry Weight (DW); Pulp: 271.39 ± 25.59 mg/100 g DW; Peel: 254.51 ± 31.03 mg/100 g DW [1]
<i>Hippophae rhamnoides</i> (Sea Buckthorn)	Berries, Leaves	Berries: 52.5 - 190.0 mg/100 g DW [1]
<i>Ginkgo biloba</i>	Leaves	A known source, specific quantity of narcissin not detailed in results [1]
<i>Prunus persica</i> (Peach)	Fruit	0.001 - 0.300 μ g/g Fresh Weight (FW) [5]
<i>Calendula officinalis</i> (Marigold)	Flowers	A known source, specific quantity of narcissin not detailed in results [4]

Analytical Methods for Identification and Quantification

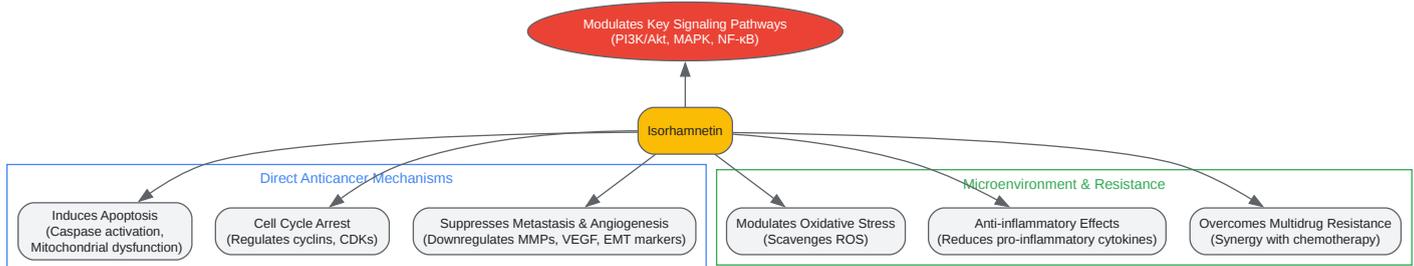
Several chromatographic and spectroscopic techniques are routinely used to identify and quantify **narcissin** in plant materials and biological samples [1].

Method Type	Application with Narcissin	Key Details / Experimental Protocol
HPLC / UPLC	Separation, identification, and quantification.	Common protocol uses a C18 reverse-phase column with a mobile phase of acetonitrile (solvent A) and aqueous acid (e.g., 2% acetic acid, solvent B) in a gradient elution. Detection is via Diode-Array Detector (DAD) or mass spectrometry [1] [6].
Mass Spectrometry (MS)	Structural confirmation and sensitive quantification.	Often coupled with LC (LC-MS). Electrospray Ionization (ESI) in negative mode is typical. Identified by its specific mass-to-charge ratio (m/z) and fragmentation pattern [1] [7] [5].
NMR Spectroscopy	Definitive structural elucidation.	Used to confirm the structure of isolated compounds, identifying the aglycone, sugar types, and their linkage positions [1].

Pharmacological Activities and Anticancer Mechanisms

Recent research highlights **narcissin**'s bioactivity, primarily linked to its aglycone, isorhamnetin, released in the gut [4] [1]. It shows promise as an anticancer agent through multiple mechanisms, modulating several key signaling pathways [4].

The following diagram illustrates the core anticancer mechanisms of isorhamnetin, the active aglycone of **narcissin**:



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These mechanisms are underpinned by the following experimental evidence:

- **Inducing Apoptosis:** Treatment with isorhamnetin triggers mitochondrial dysfunction and activates caspase enzymes, leading to programmed cell death in cancer cells [4].
- **Inhibiting Metastasis:** It suppresses the epithelial-mesenchymal transition (EMT) and downregulates key proteins like matrix metalloproteinases (MMPs) and Vascular Endothelial Growth Factor (VEGF), thereby reducing cancer cell invasion and new blood vessel formation (angiogenesis) [4].
- **Modulating Signaling Pathways:** Isorhamnetin exerts its effects by targeting crucial cancer-related pathways, including PI3K/Akt, MAPK, and NF-κB [4].
- **Overcoming Drug Resistance:** Research indicates that combining isorhamnetin with conventional chemotherapy drugs can help overcome multidrug resistance in cancers, improving therapeutic outcomes [4].

Enhancing Therapeutic Potential: Nanoformulations

A significant challenge in using **narcissin**/isorhamnetin as a drug is its **limited bioavailability** [4]. To address this, researchers are developing nanoformulation-based delivery strategies. These approaches can significantly enhance the compound's solubility, stability, and targeted delivery to tumor sites, positioning it as a more viable candidate for modern oncology [4].

Key Takeaways for Researchers

- **Mechanistic Depth:** Isorhamnetin (the active form of **narcissin**) is a multi-target agent affecting hallmarks of cancer like proliferation, apoptosis, metastasis, and the tumor microenvironment [4].
- **Synergistic Potential:** Its ability to synergize with conventional chemotherapeutic agents and overcome multidrug resistance is a key translational advantage [4].
- **Delivery Challenge & Solution:** While poor bioavailability is a limitation, advanced delivery systems like nanoformulations are a promising solution to unlock its full therapeutic potential [4].

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